

what are the physical properties of Tetronic acid

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Compound of Interest

Compound Name: Tetronic acid

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An In-depth Technical Guide to the Physical Properties of **Tetronic Acid**

Introduction

Tetronic acid, systematically known as 4-Hydroxyfuran-2(5H)-one, is a γ -lactone with the molecular formula $C_4H_4O_3$.^[1] It is a fundamental chemical structure found in numerous natural products, including the well-known ascorbic acid (vitamin C) and various metabolites from fungi.^{[2][3]} Structurally, it is characterized by a five-membered ring containing a lactone and a β -keto-enol system, which allows it to exist in two tautomeric forms: a keto form (tetrahydrofuran-2,4-dione) and a predominant enol form (4-hydroxy-2(5H)-furanone).^{[1][2]} This structural motif is the core of a class of pesticides and serves as a versatile precursor in organic synthesis for a variety of substituted furans and butenolides.^{[1][2][4]}

Core Physical Properties

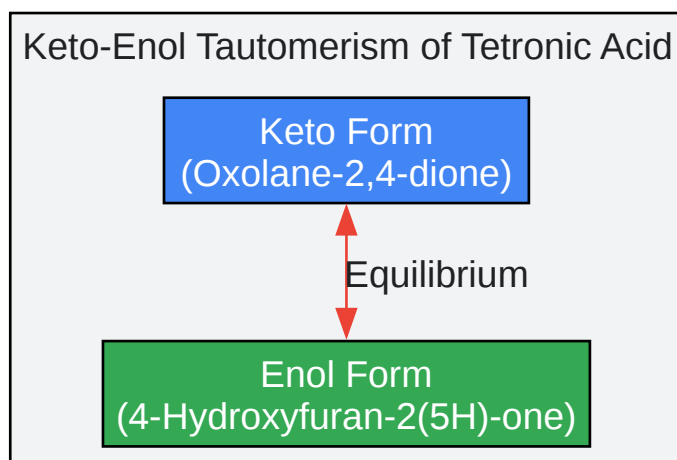
The physical characteristics of **Tetronic acid** are essential for its application in drug development and chemical synthesis. The data, compiled from various sources, are presented below. It is important to note that some values, particularly for boiling point and pKa, are predicted and may vary from experimental results.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C4H4O3	[1][5][6]
Molar Mass	100.07 g/mol	[1][4][6]
Melting Point	135-143 °C (with decomposition)	[1][4][5][7][8][9]
Boiling Point	316.03 - 324.3 °C (Predicted)	[4][5][7]
Density	1.375 - 1.551 g/cm ³ (Predicted)	[4][5][7]
Water Solubility	Soluble	[5][8][10][11]
Other Solubilities	Soluble in DMSO, acetonitrile, alcohol.[10][11][12] Sparingly soluble in DMSO and slightly in Methanol.[4][13]	
pKa	10.67 ± 0.20 (Predicted)	[4][13]
Magnetic Susceptibility (χ)	-52.5·10 ⁻⁶ cm ³ /mol	[1]
Appearance	White to Off-White Solid	[4][13]

Tautomerism and Structure

Tetronic acid readily interconverts between its keto and enol tautomers.[1][2][3] The enol form is generally considered to be the predominant tautomer.[2][3] This equilibrium is a critical aspect of its chemical reactivity and biological activity.



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Caption: Keto-Enol tautomerism of **Tetronic acid**.

Experimental Protocols for Physical Property Determination

The following sections outline generalized experimental methodologies for determining the key physical properties of **Tetronic acid**. These protocols are based on standard laboratory techniques for organic compounds.[14][15][16]

Melting Point Determination

The melting point is determined as a range, from the temperature at which the first drop of liquid appears to the temperature at which the sample is completely liquid.[14]

- Sample Preparation: A small amount of dry, crystalline **Tetronic acid** is finely powdered.
- Capillary Loading: The powdered sample is packed into a capillary tube to a height of approximately 3 mm.[14]
- Measurement: The capillary tube is placed in a melting point apparatus (e.g., a Vernier Melt Station or similar device).[14] The sample is heated at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.

- **Data Recording:** The temperatures at the beginning and end of the melting process are recorded to define the melting range.

Boiling Point Determination (Distillation Method)

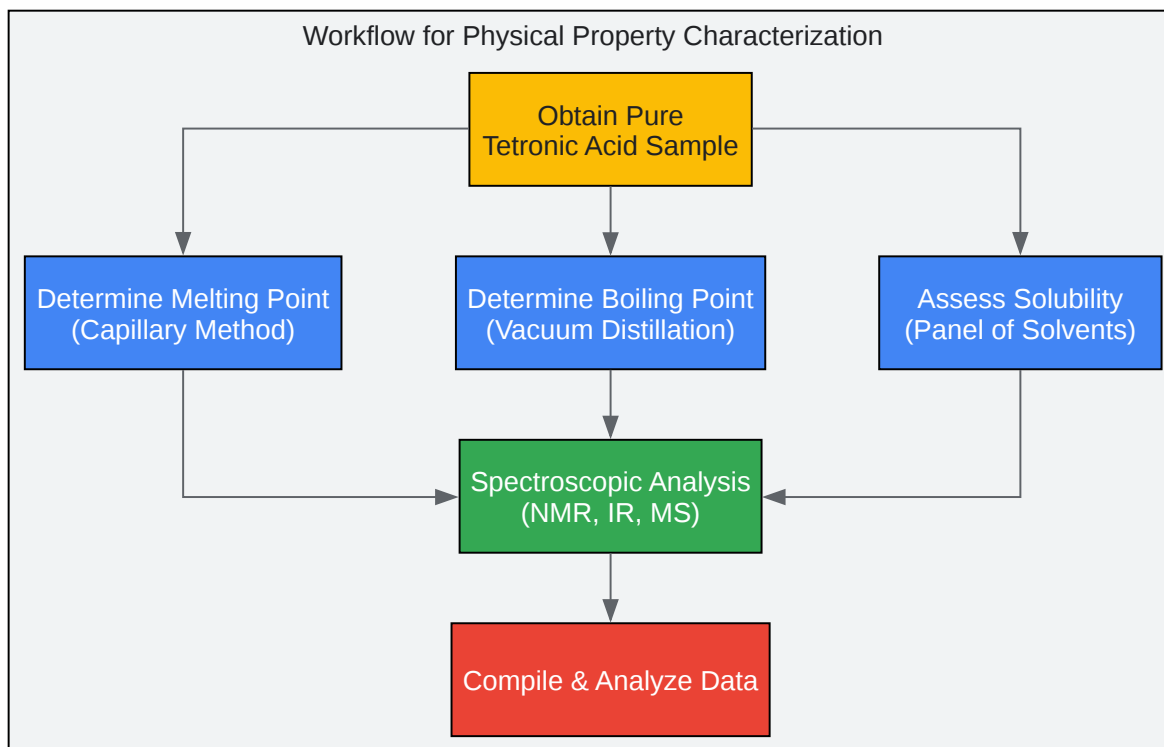
Due to its high predicted boiling point and decomposition at its melting point, experimental determination of the boiling point at atmospheric pressure is challenging. A vacuum distillation would be required to determine the boiling point at a reduced pressure. The general procedure using simple distillation is as follows.[\[14\]](#)

- **Apparatus Setup:** A simple distillation apparatus is assembled, including a round-bottom flask, a condenser, a thermometer placed correctly at the vapor outlet, and a collection flask.
[\[14\]](#)
- **Procedure:** The **Tetronic acid** sample is placed in the round-bottom flask. The liquid is heated, and the temperature is monitored.
- **Data Recording:** The boiling point is the stable temperature recorded on the thermometer when the vapor is continuously bathing the thermometer bulb and condensing into the collection flask.[\[14\]](#)

Solubility Determination

Qualitative solubility tests determine the miscibility of a substance in various solvents.[\[16\]](#)

- **Sample Preparation:** A small, measured amount of **Tetronic acid** (e.g., 10 mg) is placed into a test tube.
- **Solvent Addition:** A measured volume of the chosen solvent (e.g., 1 mL of water, ethanol, or DMSO) is added to the test tube.[\[16\]](#)
- **Observation:** The mixture is agitated. The substance is classified as "soluble" if it dissolves completely, "sparingly soluble" if some but not all dissolves, and "insoluble" if it does not appear to dissolve.[\[16\]](#) This process is repeated with a panel of different solvents to create a solubility profile.



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Caption: General experimental workflow for characterization.

Spectroscopic and Other Properties

Spectroscopic data is crucial for structural elucidation and confirmation.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR data is used to determine the carbon-hydrogen framework of a molecule. While specific peak assignments for **Tetronic acid** require the original spectral data, databases confirm the availability of ^{13}C NMR spectra for this compound.[17]

- Infrared (IR) Spectroscopy: IR spectroscopy identifies the functional groups present.[18][19] For **Tetronic acid**, characteristic peaks would include those for the O-H stretch (enol), C=O stretch (lactone and ketone), and C=C stretch (enol).
- Mass Spectrometry (MS): Electron-Impact Mass Spectrometry (EI-MS) is used to determine the molecular mass and fragmentation patterns, which can confirm the molecular formula. [18][19] Studies have identified **Tetronic acid** and its derivatives in biological samples using Gas Chromatography-Mass Spectrometry (GC-MS).[20]

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